

N6-Benzyl-5'-N-ethylcarboxamidoadenosine vs NECA potency comparison

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Compound of Interest

Compound Name: N6-Benzyl-5'-N-ethylcarboxamidoadenosine
Cat. No.: B13897894

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Comparative Guide: N6-Benzyl-NECA vs. NECA Executive Summary

This guide contrasts NECA, the "universal" high-potency adenosine receptor agonist, with N6-Benzyl-NECA, a structural derivative engineered for A3 receptor selectivity.

- NECA is the industry-standard non-selective reference agonist. It activates all four adenosine receptor subtypes (A1, A2A, A2B, A3) with high potency. It is typically used to validate assay performance or induce maximal systemic adenosine responses.
- N6-Benzyl-NECA is a specialized tool compound. The addition of a benzyl group to the position of the adenine ring sterically hinders binding at A1 and A2A receptors while preserving affinity for the A3 receptor, converting the non-selective NECA scaffold into an A3-selective agonist.

Chemical Identity & Structural Logic

The pharmacological divergence between these two compounds stems from a single structural modification at the

-position.

Feature	NECA	N6-Benzyl-NECA
Full Name	5'-N-ethylcarboxamidoadenosine	-benzyl-5'-N-ethylcarboxamidoadenosine
Core Scaffold	Adenosine (modified at 5' pos.) [1][2][3][4][5][6][7]	Adenosine (modified at 5' and pos.) [6][8][9]
Modification	5'-ethylcarboxamide (replaces 5'-OH)	-benzyl + 5'-ethylcarboxamide
Structural Impact	5'-mod increases metabolic stability and potency at all receptors.	-benzyl restricts binding to A1/A2A pockets (steric clash) but fits the A3 hydrophobic pocket.
Molecular Weight	~308.3 g/mol	~398.4 g/mol
Primary Role	Non-selective Reference Agonist	Selective A3 Receptor Agonist

Pharmacological Profile: Potency & Selectivity[1][6]

The following data summarizes binding affinity (

) and functional potency (

) across human adenosine receptors.

Table 1: Receptor Affinity Comparison (, nM)

Receptor Subtype	Signaling	NECA ()	N6-Benzyl-NECA ()	Selectivity Ratio (N6-Bn-NECA)
A1		14 nM	> 300 nM	Low Affinity
A2A		20 nM	> 500 nM	Low Affinity
A2B		2,400 nM ()	Inactive / Low	High Selectivity
A3		6.2 nM	~1 - 10 nM	High Affinity

“

Analysis: NECA exhibits balanced, single-digit to low-double-digit nanomolar affinity for A1, A2A, and A3. N6-Benzyl-NECA maintains the high A3 affinity of the parent molecule but loses 50-100x affinity at A1 and A2A subtypes.

Functional Efficacy ()

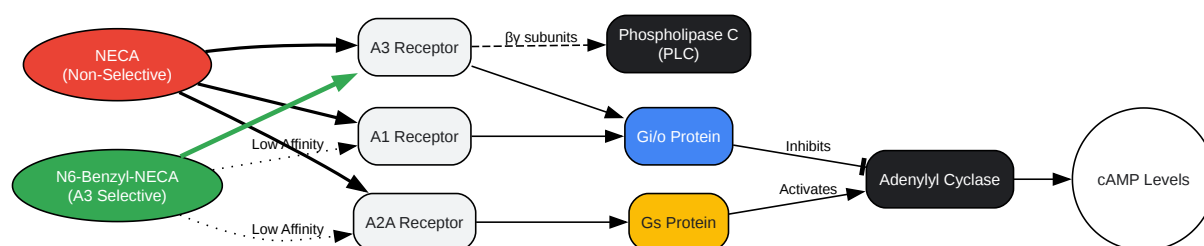
- NECA: Full agonist at all subtypes ().
- N6-Benzyl-NECA: Full agonist at A3 receptors (relative to NECA).

Mechanism of Action & Signaling Pathways

Understanding the downstream effects is critical for assay design. A3 activation by N6-Benzyl-NECA triggers a

-mediated cascade distinct from the
pathways activated by NECA at A2A/A2B receptors.

Visualization: Receptor Signaling Logic



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Figure 1: Signaling cascade comparison. NECA activates all pathways simultaneously. N6-Benzyl-NECA selectively engages the A3-Gi/o pathway, reducing cAMP without confounding Gs stimulation.

Experimental Protocols

Protocol A: A3 Receptor Binding Assay (Competition)

Objective: Determine

of N6-Benzyl-NECA using NECA as a reference.

- Membrane Prep: Use CHO cells stably expressing human A3 adenosine receptors (hA3AR). Homogenize in ice-cold buffer (50 mM Tris-HCl, 10 mM , 1 mM EDTA, pH 7.4).
- Radioligand: Use [I]-AB-MECA (0.2 nM final) as the high-affinity A3-selective tracer. Note: [H]-NECA can be used but requires blocking A1/A2A if endogenously present.

- Incubation:
 - Mix 50 g membrane protein + Radioligand + Test Compound (NECA or N6-Benzyl-NECA) in 10 concentrations (M to M).
 - Add Adenosine Deaminase (ADA) (2 U/mL) to degrade endogenous adenosine.
 - Incubate for 90 min at 25°C.
- Termination: Rapid filtration through GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation. Calculate and convert to using the Cheng-Prusoff equation.

Protocol B: Functional cAMP Inhibition Assay

Objective: Verify functional agonism and selectivity.

- Cell System: CHO-hA3 cells (which naturally lack A1 receptors to avoid cross-talk).
- Stimulation: Since A3 is -coupled, basal cAMP is low. You must first stimulate cAMP production with Forskolin (10 M).
- Treatment:
 - Add Forskolin (10 M) + N6-Benzyl-NECA (varying concentrations).

- Incubate for 30 minutes at 37°C.
- Detection: Lyse cells and quantify cAMP using a TR-FRET or ELISA kit.
- Result Interpretation:
 - NECA: Will inhibit cAMP (via A3) but if A2A/A2B were present, it would increase cAMP, confounding results.
 - N6-Benzyl-NECA: Should clearly inhibit Forskolin-induced cAMP in a dose-dependent manner (

~10 nM) without A2A interference.

Comparison Summary Table

Parameter	NECA	N6-Benzyl-NECA
Selectivity Class	Non-Selective	A3 Selective
Primary Utility	Assay validation; Ischemic preconditioning (general)	Studying A3-specific anti-inflammatory/anticancer effects
Metabolic Stability	High (resistant to ADA)	High (resistant to ADA)
Receptor Binding	A1 = A2A = A3 >> A2B	A3 >> A1 > A2A
Solubility	DMSO (up to 50 mM)	DMSO (up to 25 mM)

References

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